

3,3'-Dichlorobiphenyl: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3,3'-Dichlorobiphenyl

Cat. No.: B134845

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **3,3'-Dichlorobiphenyl** (PCB-11), a specific polychlorinated biphenyl congener. The information is curated for researchers, scientists, and professionals in drug development who require detailed data on this compound.

Core Physical and Chemical Properties

3,3'-Dichlorobiphenyl is a synthetic organic compound characterized by a biphenyl structure with two chlorine atoms attached at the 3 and 3' positions. Its properties are crucial for understanding its environmental fate, toxicological profile, and potential for biological interaction.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **3,3'-Dichlorobiphenyl**.

Property	Value
Molecular Formula	C ₁₂ H ₈ Cl ₂
Molecular Weight	223.10 g/mol
CAS Number	2050-67-1
Appearance	Crystalline solid
Melting Point	29 °C
Boiling Point	320 °C (at 760 mmHg)
Water Solubility	0.355 mg/L at 25 °C
Vapor Pressure	4.9 x 10 ⁻⁴ mmHg at 25 °C
Log K _{ow} (Octanol-Water Partition Coefficient)	5.79
Henry's Law Constant	2.33 x 10 ⁻⁴ atm·m ³ /mol at 25 °C

Experimental Protocols

Detailed methodologies for determining the key physical properties of **3,3'-Dichlorobiphenyl** are outlined below. These protocols are based on established methods for organic compounds and can be adapted for this specific PCB congener.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature at which **3,3'-Dichlorobiphenyl** transitions from a solid to a liquid state.

Materials:

- **3,3'-Dichlorobiphenyl**, crystalline solid
- Capillary tubes (sealed at one end)
- Melting point apparatus with a calibrated thermometer or digital temperature sensor
- Mortar and pestle (if needed to powder the sample)

- Spatula

Procedure:

- Ensure the **3,3'-Dichlorobiphenyl** sample is dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.
- Pack the capillary tube with the powdered sample to a height of 2-3 mm by pressing the open end into the powder and tapping the sealed end on a hard surface to compact the sample.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point of 29 °C.
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first droplet of liquid appears (the beginning of the melting range).
- Continue heating slowly and record the temperature at which the last solid crystal melts (the end of the melting range).
- The melting point is reported as the range between these two temperatures. For a pure compound, this range should be narrow.

Boiling Point Determination (Thiele Tube Method)

Objective: To determine the temperature at which the vapor pressure of liquid **3,3'-Dichlorobiphenyl** equals the atmospheric pressure.

Materials:

- **3,3'-Dichlorobiphenyl**
- Thiele tube

- High-boiling point mineral oil
- Small test tube (ignition tube)
- Capillary tube (sealed at one end)
- Thermometer
- Bunsen burner or heating mantle
- Clamp and stand

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Place a small amount (a few drops) of **3,3'-Dichlorobiphenyl** into the small test tube.
- Invert the sealed capillary tube and place it, open end down, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the oil level is above the sample.
- Gently heat the side arm of the Thiele tube with a Bunsen burner or heating mantle.
- As the temperature rises, a slow stream of bubbles will emerge from the capillary tube.
- Continue gentle heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube. Record this temperature.

Water Solubility Determination (Shake-Flask Method with HPLC Analysis)

Objective: To determine the saturation concentration of **3,3'-Dichlorobiphenyl** in water at a specific temperature.

Materials:

- **3,3'-Dichlorobiphenyl**
- High-purity water (e.g., Milli-Q)
- Glass flasks with stoppers
- Constant temperature shaker bath
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Acetonitrile (HPLC grade)
- Volumetric flasks and pipettes

Procedure:

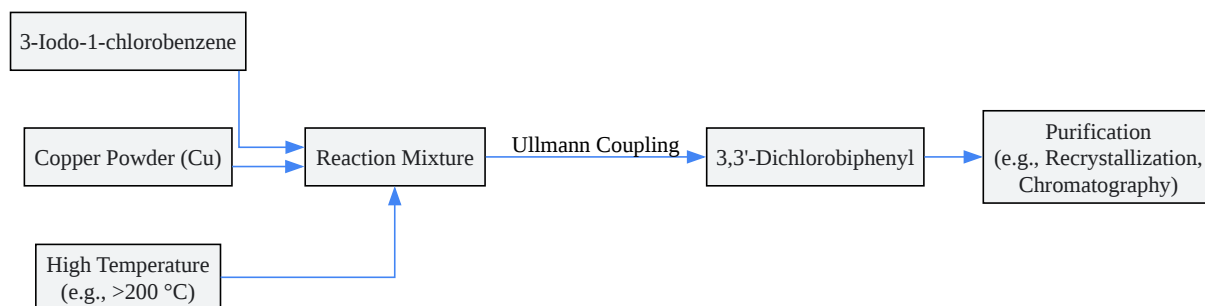
- Add an excess amount of **3,3'-Dichlorobiphenyl** to a glass flask containing a known volume of high-purity water.
- Seal the flask and place it in a constant temperature shaker bath set to 25 °C.
- Shake the flask for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After shaking, allow the flask to stand undisturbed in the temperature bath for at least 24 hours to allow for phase separation.

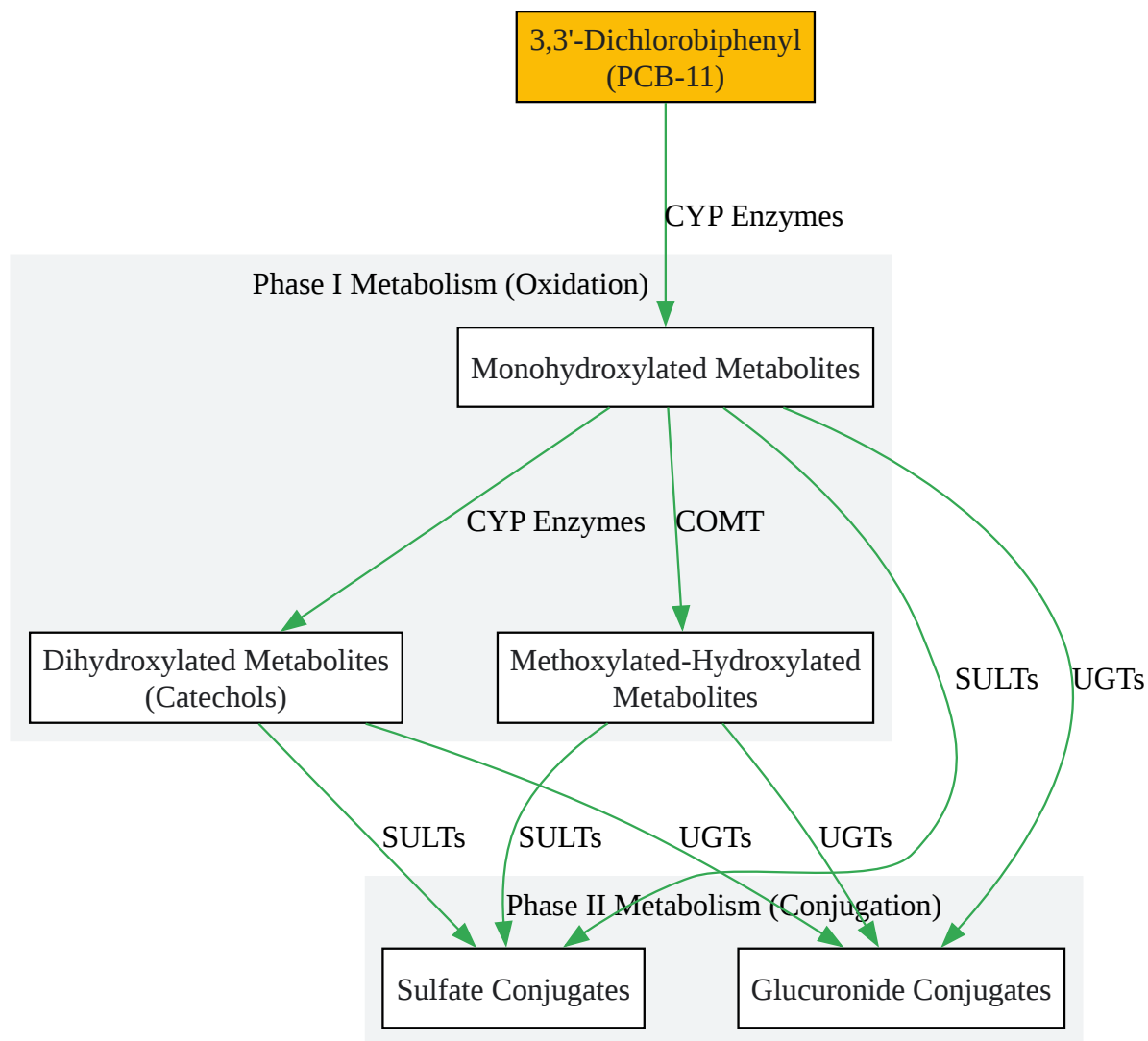
- Carefully withdraw an aliquot of the aqueous phase, avoiding any undissolved solid.
- Centrifuge the aliquot to further separate any suspended particles.
- Filter the supernatant through a syringe filter to obtain a clear aqueous solution saturated with **3,3'-Dichlorobiphenyl**.
- Prepare a series of standard solutions of **3,3'-Dichlorobiphenyl** in a suitable solvent (e.g., acetonitrile) of known concentrations.
- Analyze the filtered aqueous sample and the standard solutions by HPLC. A typical mobile phase could be a gradient of acetonitrile and water, with detection at a suitable UV wavelength (e.g., 254 nm).
- Construct a calibration curve from the peak areas of the standard solutions.
- Determine the concentration of **3,3'-Dichlorobiphenyl** in the aqueous sample by comparing its peak area to the calibration curve. This concentration represents the water solubility.

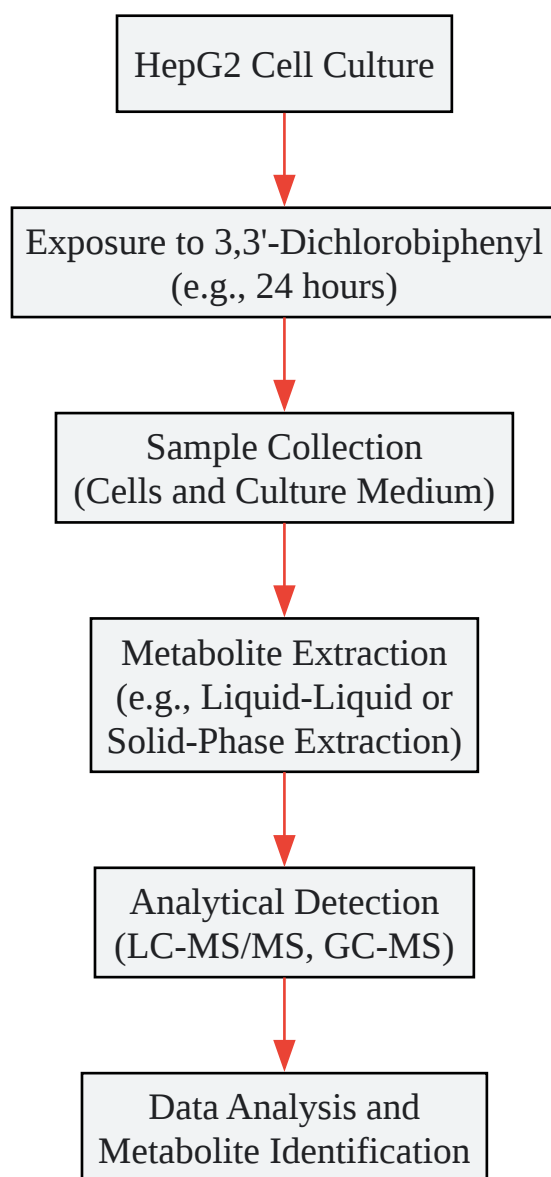
Synthesis of 3,3'-Dichlorobiphenyl

The synthesis of symmetrical polychlorinated biphenyls like **3,3'-Dichlorobiphenyl** can be achieved through several methods. The Ullmann reaction, involving the copper-catalyzed coupling of an aryl halide, is a classic approach.

General Synthetic Workflow (Ullmann Reaction)







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